

3,5-Dibenzylxybenzyl Alcohol: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *3,5-Dibenzylxybenzyl alcohol*

Cat. No.: *B1296644*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3,5-Dibenzylxybenzyl alcohol** (CAS No. 24131-31-5), a chemical intermediate used in various research and development applications. Due to the limited availability of specific toxicological data for this compound, this guide incorporates safety information from structurally related compounds, such as benzyl alcohol, to provide a conservative and thorough approach to its safe handling.

Chemical and Physical Properties

Proper handling of any chemical substance begins with a clear understanding of its physical and chemical properties. The following table summarizes the key properties of **3,5-Dibenzylxybenzyl alcohol**.

Property	Value	Reference(s)
CAS Number	24131-31-5	[1] [2] [3]
Molecular Formula	C ₂₁ H ₂₀ O ₃	[1] [2]
Molecular Weight	320.38 g/mol	[1] [2]
Appearance	White to light yellow crystalline powder	[4]
Melting Point	78-81 °C	[3]
Boiling Point	No data available	
Solubility	Soluble in DMSO and methanol.	[4]
Storage Temperature	Store in a cool, dry place. Inert atmosphere, 2-8°C is also recommended.	[4]

Hazard Identification and GHS Classification

As of the latest revisions of available Safety Data Sheets (SDS), a comprehensive GHS classification for **3,5-Dibenzylxybenzyl alcohol** is not fully established.[\[1\]](#) However, based on the hazards associated with the parent compound, benzyl alcohol, and other substituted benzyl alcohols, it is prudent to handle this compound with the assumption that it may present the following hazards:

- Acute Oral Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.[\[5\]](#)
- Skin Sensitization: May cause an allergic skin reaction.

The following precautionary statements are recommended:

Category	Precautionary Statement
Prevention	Wash hands and any exposed skin thoroughly after handling. Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.
Response	If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. If inhaled: Remove person to fresh air and keep comfortable for breathing. If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Storage	Store in a well-ventilated place. Keep container tightly closed.
Disposal	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols: Safe Handling Procedures

Adherence to strict laboratory protocols is essential to minimize risk. The following sections detail recommended procedures for handling **3,5-Dibenzyloxybenzyl alcohol**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling this chemical to determine the appropriate PPE. The following are minimum recommendations:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and dust.

- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
 - Lab Coat: A standard laboratory coat should be worn at all times.
 - Additional Protection: For larger quantities or when there is a significant risk of skin contact, consider additional protective clothing such as an apron or coveralls.
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or if the material is being handled in a way that generates dust, a NIOSH-approved respirator with an appropriate particulate filter should be used.

Engineering Controls

- Ventilation: Work with **3,5-Dibenzylbenzyl alcohol** should be conducted in a well-ventilated area. A chemical fume hood is recommended, especially when heating the substance or when dust generation is possible.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in good working order in any area where this chemical is handled.

Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuate: Immediately evacuate the area of all non-essential personnel.
- Ventilate: Increase ventilation to the area.
- Contain: Prevent further spread of the spill. For solid spills, avoid raising dust.
- Absorb: Use an inert, non-combustible absorbent material such as sand, earth, or vermiculite to cover the spill.
- Collect: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for chemical waste.

- Clean: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

First Aid Measures

In case of exposure to **3,5-Dibenzylxybenzyl alcohol**, immediate medical attention may be required.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire and Explosion Hazard Data

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[1\]](#)

- Specific Hazards Arising from the Chemical: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide.
- Special Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.

Toxicological Information

There is a lack of specific toxicological data for **3,5-Dibenzylloxybenzyl alcohol**. The information below is based on the toxicological profile of benzyl alcohol, a structurally related compound.

Toxicity Metric	Value (Benzyl Alcohol)	Species
LD50 Oral	1230 mg/kg	Rat
LD50 Dermal	2000 mg/kg	Rabbit

Metabolism and Excretion: Benzyl alcohol is metabolized to benzoic acid, which is then conjugated with glycine to form hippuric acid and excreted in the urine.[\[6\]](#)

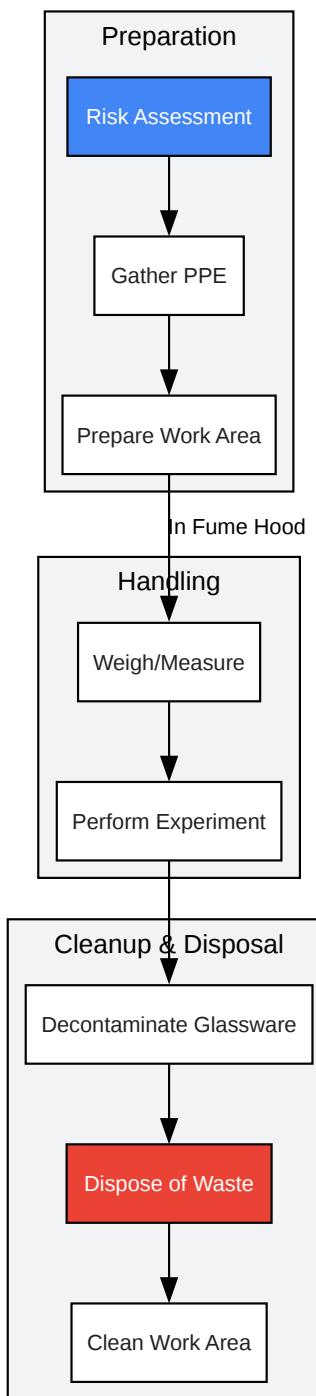
Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.
- Disposal: Chemical waste must be disposed of in accordance with all applicable local, state, and federal regulations. Do not allow this chemical to enter the environment.

Visualized Workflows

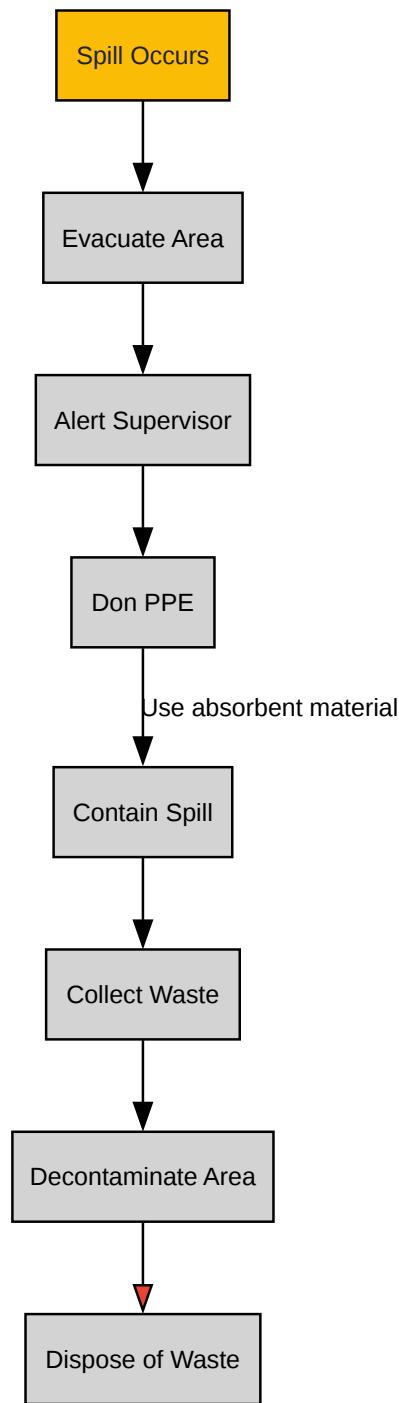
The following diagrams illustrate recommended workflows for handling **3,5-Dibenzylloxybenzyl alcohol** to minimize exposure and ensure safety.

General Handling Workflow

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Caption: General laboratory workflow for handling **3,5-Dibenzyloxybenzyl alcohol**.

Spill Response Protocol

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Caption: Step-by-step protocol for responding to a spill of **3,5-DibenzylOxybenzyl alcohol**.

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